

Application Notes and Protocols for Sulfuryl Chloride Fluoride

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Compound of Interest

Compound Name: Sulfuryl chloride fluoride

Cat. No.: B080308

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer

These notes and protocols are intended for informational purposes for qualified research and development professionals. **Sulfuryl chloride fluoride** is a hazardous chemical and should only be handled by trained personnel who have conducted a thorough risk assessment. Always consult the most recent Safety Data Sheet (SDS) from your supplier and adhere to all institutional and governmental safety regulations.

Introduction

Sulfuryl chloride fluoride (SO_2ClF) is a colorless, corrosive, and toxic gas or liquid with a pungent odor.^{[1][2]} It is a valuable reagent in organic synthesis, serving as a source of the fluorosulfonyl group and as a versatile solvent.^[1] Its high reactivity and hazardous properties necessitate strict adherence to specialized handling and safety procedures to minimize risks to personnel and the environment. These application notes provide detailed protocols for the safe handling, use, and disposal of **sulfuryl chloride fluoride** in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **sulfuryl chloride fluoride** is provided in the table below for easy reference.

Property	Value
CAS Number	13637-84-8[2]
Molecular Formula	SO ₂ ClF[2]
Molecular Weight	118.52 g/mol [2]
Appearance	Colorless gas or liquid[1][2]
Boiling Point	7.1 °C (44.8 °F)[2]
Melting Point	-124.7 °C (-192.5 °F)[2]
Density	1.623 g/cm ³ at 0 °C[2]
Vapor Pressure	High
Solubility	Reacts violently with water.[1][3] Soluble in sulfur dioxide and ether.[2]
Flash Point	109 °C (228.2 °F)[3]

Hazard Identification and Classification

Sulfuryl chloride fluoride is classified as a hazardous substance. The primary hazards are summarized in the table below.

Hazard Class	GHS Classification	Key Phrase
Acute Toxicity (Oral)	Category 3	H301: Toxic if swallowed[2]
Acute Toxicity (Dermal)	Category 3	H311: Toxic in contact with skin[2]
Acute Toxicity (Inhalation)	Category 3	H331: Toxic if inhaled[2][4]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[5]
Serious Eye Damage	Category 1	H318: Causes serious eye damage[4]

Signal Word: Danger[2][5]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **sulfuryl chloride fluoride**. The minimum required PPE is outlined below.

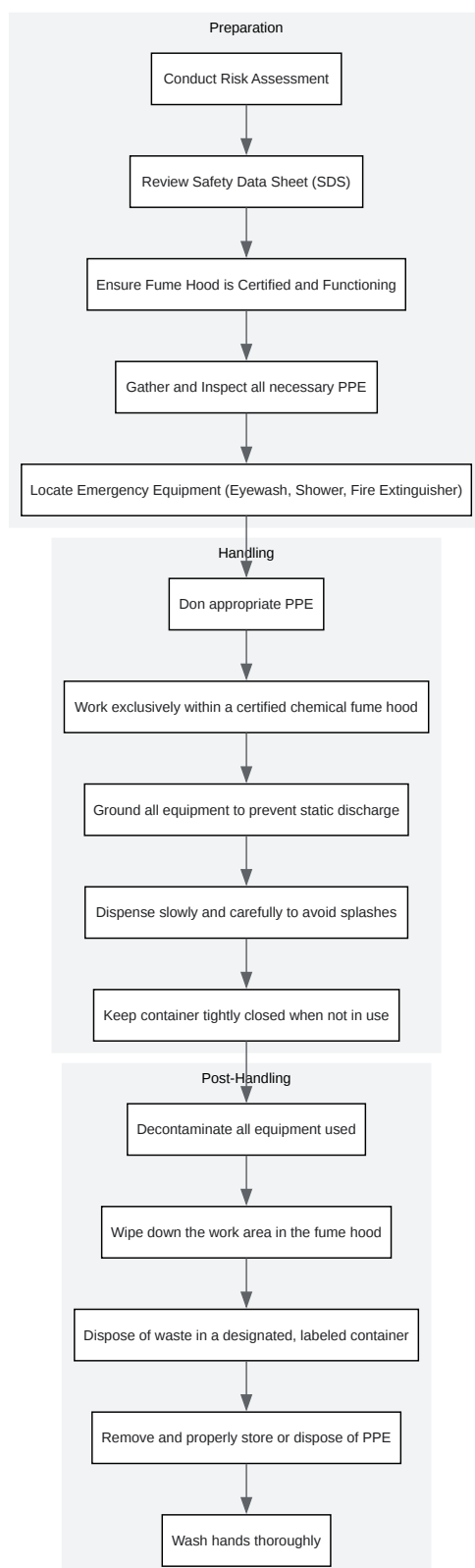
Body Part	PPE Specification
Eyes/Face	Chemical safety goggles and a face shield.[3]
Skin	Chemical-resistant gloves (e.g., neoprene or nitrile rubber), a flame-retardant lab coat, and closed-toe shoes.[5]
Respiratory	A full-face respirator with an appropriate cartridge for acid gases and halogens is required when working outside of a certified chemical fume hood or in case of a spill.[3][5]

Experimental Protocols

Safe Handling and Use

This protocol outlines the essential steps for the safe handling and use of **sulfuryl chloride fluoride** in a laboratory setting.

Workflow for Safe Handling of **Sulfuryl Chloride Fluoride**



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Caption: Workflow for the safe handling of **sulfonyl chloride fluoride**.

- Preparation:
 - Conduct a thorough risk assessment for the planned experiment.
 - Review the Safety Data Sheet (SDS) for **sulfuryl chloride fluoride** before starting any work.[3]
 - Ensure that the chemical fume hood is certified and functioning correctly.
 - Assemble and inspect all necessary PPE.
 - Confirm the location and accessibility of emergency equipment, including the eyewash station, safety shower, and a dry chemical fire extinguisher.[3]
- Handling:
 - Don the appropriate PPE as specified in Section 4.0.
 - All manipulations of **sulfuryl chloride fluoride** must be performed within a certified chemical fume hood.
 - Ground all equipment to prevent static discharge.
 - When transferring the liquid, do so slowly and carefully to avoid splashing.
 - Keep the container tightly sealed when not in use to prevent the escape of vapors.[5]
- Post-Handling:
 - Decontaminate all glassware and equipment that has come into contact with **sulfuryl chloride fluoride**.
 - Clean the work area within the fume hood.
 - Dispose of all waste, including empty containers and contaminated materials, in a designated and clearly labeled hazardous waste container.[5]
 - Carefully remove and decontaminate or dispose of PPE as per institutional guidelines.

- Wash hands and forearms thoroughly with soap and water after completing the work.

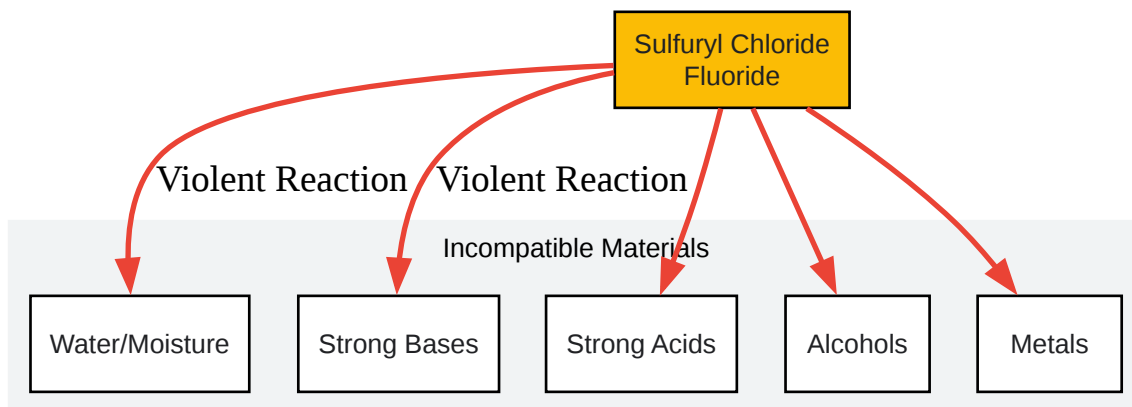
Storage

- Store **sulfuryl chloride fluoride** in a cool, dry, and well-ventilated area away from incompatible materials.[5]
- Keep containers tightly closed and protected from moisture.[3]
- Store in a designated corrosives cabinet.
- Avoid exposure to heat and direct sunlight.

Chemical Incompatibilities

Sulfuryl chloride fluoride is incompatible with a range of substances. Contact with these materials should be strictly avoided.

Chemical Incompatibility Chart for **Sulfuryl Chloride Fluoride**



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Caption: Incompatible materials with **sulfuryl chloride fluoride**.

- Water/Moisture: Reacts violently with water and moisture to produce corrosive and toxic gases, including hydrogen chloride and hydrogen fluoride.[3]
- Strong Bases: Reacts vigorously with strong bases.

- Strong Acids: Incompatible with strong acids.[3]
- Alcohols: Incompatible with alcohols.[3]
- Metals: May be corrosive to some metals.

Spill and Leak Procedures

In the event of a spill or leak, follow these procedures immediately:

- Evacuate: Immediately evacuate all non-essential personnel from the affected area.
- Ventilate: Ensure the area is well-ventilated, if it is safe to do so.
- Containment: For small liquid spills, contain the spill using an inert absorbent material such as sand or vermiculite. Do not use combustible materials like sawdust.[3]
- Neutralization: Cautiously neutralize the spill with a suitable agent, such as sodium bicarbonate or a commercial spill kit for corrosive materials.
- Cleanup: Wearing appropriate PPE, carefully collect the absorbed material into a designated hazardous waste container.
- Decontamination: Decontaminate the spill area thoroughly.
- Reporting: Report the incident to the appropriate safety personnel.

Waste Disposal

- All waste containing **sulfuryl chloride fluoride** must be treated as hazardous waste.
- Collect waste in a designated, properly labeled, and sealed container.
- Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.[5]

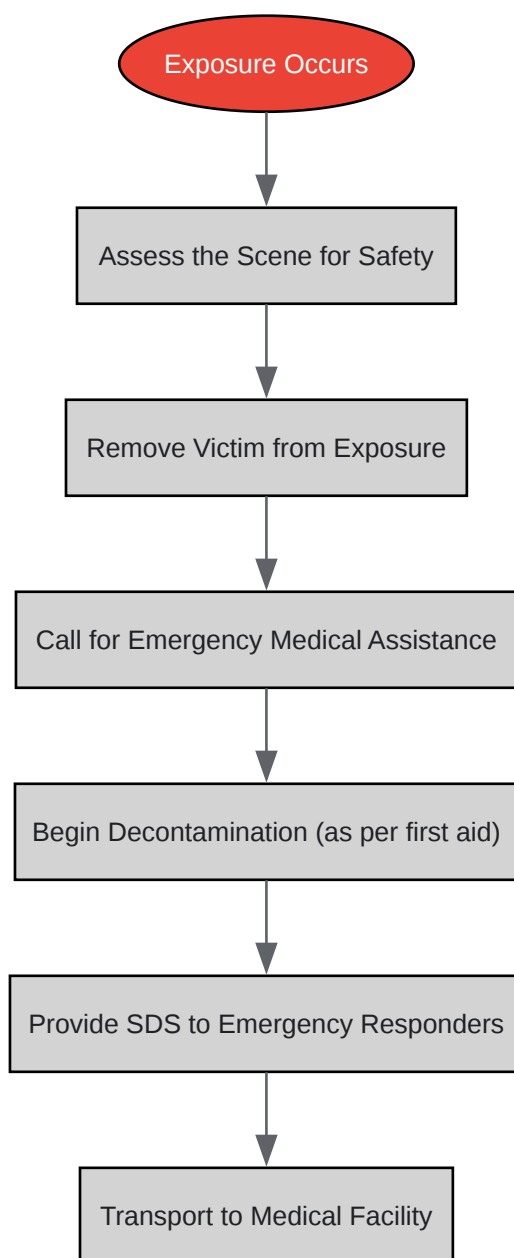
Emergency Procedures

First Aid Measures

Immediate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention. [5] Do not use mouth-to-mouth resuscitation.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water and give them 2-4 cupfuls of milk or water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

Emergency Response Flowchart for **Sulfuryl Chloride Fluoride** Exposure



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